

# Personal protective equipment for handling ABBV-467

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## Compound of Interest

Compound Name: ABBV-467

Cat. No.: B15583276

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## Essential Safety and Handling Guide for ABBV-467

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **ABBV-467**. The following procedures for personal protective equipment, operational handling, and disposal are designed to ensure a safe laboratory environment.

### Personal Protective Equipment (PPE)

Proper PPE is mandatory to minimize exposure risk when handling **ABBV-467**. The following table summarizes the required equipment based on available safety data sheets.[\[1\]](#)[\[2\]](#)

Equipment	Specification	Purpose
Eye Protection	Chemical safety glasses or goggles	Protects eyes from splashes and dust.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile rubber)	Prevents skin contact and absorption.
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.
Respiratory Protection	Recommended if handling powder or generating aerosols. Use a NIOSH-approved respirator with an appropriate filter.	Prevents inhalation of fine particles.

## Operational and Disposal Plans

Safe handling and disposal are critical for minimizing environmental and personal exposure.

Handling and Storage:

- Ventilation: Handle **ABBV-467** in a well-ventilated area, preferably in a chemical fume hood.
- Storage: Store the compound at 2-8°C.
- Procedures: Avoid creating dust. Avoid direct contact with skin, eyes, and clothing. Wash hands thoroughly after handling.

Disposal Plan:

- Waste Disposal: Dispose of unused compound and contaminated materials in accordance with local, state, and federal regulations. Do not allow to enter drains or waterways.
- Contaminated PPE: Treat all used PPE as hazardous waste and dispose of it accordingly.

## Experimental Protocols

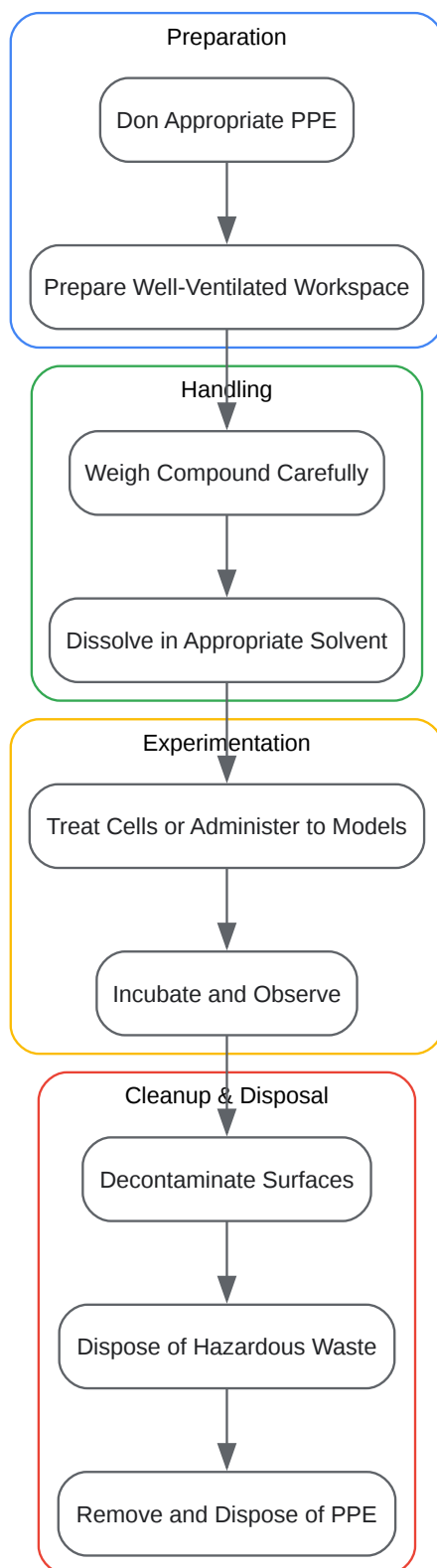
**ABBV-467** is a selective MCL-1 inhibitor that induces apoptosis in cancer cells.[3][4] Key experiments to assess its activity involve apoptosis induction and cell viability assays.

#### Apoptosis Induction Assay:

- Cell Culture: Plate MCL-1-dependent cell lines (e.g., AMO-1) at a suitable density.[3]
- Treatment: Treat cells with a range of concentrations of **ABBV-467** (e.g., 0.01–10 nM) for a specified time (e.g., 24 hours).[3]
- Analysis: Assess apoptosis using methods such as:
  - Caspase-3/7 Activation: Measure caspase activity to confirm the apoptotic pathway.[4][5]
  - Mitochondrial Membrane Potential: Evaluate changes in mitochondrial function, a hallmark of apoptosis.[4][5]
  - Phosphatidylserine Externalization: Detect the translocation of phosphatidylserine to the outer cell membrane using Annexin V staining.[4]

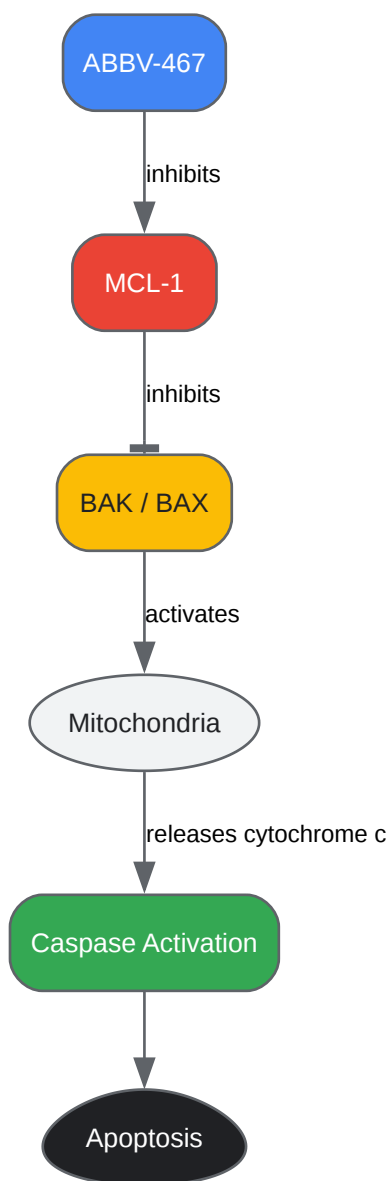
## Visual Guides

### Logical Workflow for Handling **ABBV-467**



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A step-by-step workflow for the safe handling of **ABBV-467**.

Signaling Pathway of **ABBV-467**-Induced Apoptosis[Click to download full resolution via product page](#)

**ABBV-467** inhibits MCL-1, leading to apoptosis.

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## References

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